

(R)-Methotrexate-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (R)-Methotrexate-d3

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(R)-Methotrexate-d3 is a stable, isotopically labeled form of the (R)-enantiomer of Methotrexate, a potent antifolate agent. This guide provides an in-depth overview of its chemical structure, properties, and applications, particularly its use as an internal standard in advanced bioanalytical techniques. It is intended for researchers, scientists, and professionals in drug development and pharmacology.

Chemical Structure and Properties

(R)-Methotrexate-d3 is structurally analogous to the pharmacologically active (S)-Methotrexate, with two key distinctions: the stereochemistry at the chiral carbon of the glutamate moiety is in the (R) configuration, and the three hydrogen atoms of the N-methyl group are replaced with deuterium. This isotopic labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification of Methotrexate.^{[1][2][3]}

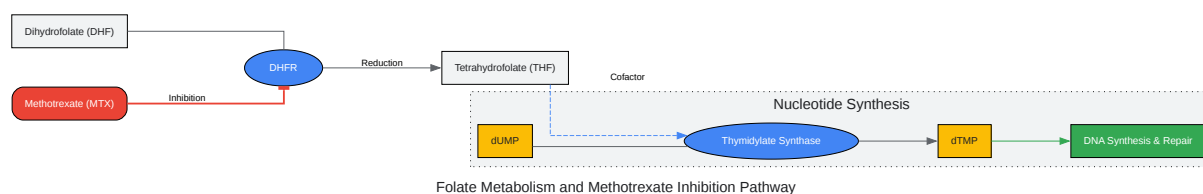
The chemical and physical properties are summarized below.

Property	Value	Reference(s)
Formal Name	N-[4-[[[(2,4-diamino-6-pteridiny)methyl]methyl-d3-amino]benzoyl]-D-glutamic acid	[3]
Synonyms	(R)-MTX-d3, Amethopterin-d3 (R-isomer)	[3][4]
CAS Number	Not explicitly available for (R)-isomer; 432545-63-6 for (S)-isomer	[3][5][6][7]
Molecular Formula	C ₂₀ H ₁₉ D ₃ N ₈ O ₅	[3][6][7]
Molecular Weight	457.5 g/mol	[3][6][8][9]
Appearance	Orange or Yellow-Orange Crystalline Solid	[6][10]
Purity (Isotopic)	≥99% deuterated forms (d ₁ -d ₃)	[3]
Storage Temperature	4°C	[3]
Stability	≥ 2 years (at recommended storage)	[3]
Solubility	DMF: 14 mg/mL; DMSO: 3 mg/mL; PBS (pH 7.2): 1 mg/mL	[3]

Mechanism of Action: Folate Pathway Inhibition

Like its non-deuterated counterpart, the primary mechanism of action for Methotrexate is the competitive inhibition of the enzyme dihydrofolate reductase (DHFR).[11][12][13] DHFR is a critical enzyme in the folate metabolic pathway, responsible for converting dihydrofolate (DHF) into its biologically active form, tetrahydrofolate (THF).[11][14] THF is an essential cofactor for the synthesis of thymidylate and purine nucleotides, which are the fundamental building blocks of DNA and RNA.[13]

By blocking DHFR, Methotrexate depletes the intracellular pool of THF, which in turn inhibits DNA synthesis, repair, and cellular replication.[11][12][13] This disruption of cell proliferation is the basis for its use as an anticancer and immunosuppressive agent.[10][13][15] The (R)-isomer is significantly less biologically active than the therapeutic (S)-isomer, but it retains the same fundamental chemical properties necessary for use as an analytical standard.



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Folate metabolism pathway showing inhibition by Methotrexate.

Application in Bioanalytical Research

The primary application of **(R)-Methotrexate-d3** is as an internal standard (IS) for the quantitative analysis of Methotrexate in biological matrices (e.g., plasma, serum) by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[1][2][16]

Advantages of using a stable isotope-labeled internal standard:

- Co-elution: The IS behaves nearly identically to the analyte during sample extraction and chromatographic separation, correcting for matrix effects and variability.[16]
- Mass Differentiation: The deuterium labeling provides a mass shift (typically +3 Da), allowing the mass spectrometer to distinguish it from the unlabeled analyte while maintaining similar ionization efficiency.[1]

- Accuracy and Precision: Its use significantly improves the accuracy, precision, and reproducibility of quantitative assays, which is critical for therapeutic drug monitoring (TDM) and pharmacokinetic (PK) studies.[\[17\]](#)[\[18\]](#)

Using the (R)-isomer specifically can be advantageous as it is biologically less active, minimizing any potential interference with cellular processes in in vitro or in vivo experimental systems where the sample might be used for further biological assays.

Experimental Protocol: Quantification of Methotrexate in Human Plasma by UPLC-MS/MS

This section outlines a representative protocol for the determination of Methotrexate in plasma samples, employing **(R)-Methotrexate-d3** as an internal standard. This method is adapted from established bioanalytical procedures.[\[16\]](#)[\[19\]](#)[\[20\]](#)

Materials and Reagents

- Analytes: Methotrexate reference standard, **(R)-Methotrexate-d3** (Internal Standard).
- Solvents: Acetonitrile (ACN) and Methanol (MeOH) of HPLC or LC-MS grade.
- Additives: Formic acid (FA).
- Matrix: Drug-free human plasma for calibration standards and quality controls (QCs).

Preparation of Solutions

- Stock Solutions (1 mg/mL): Prepare primary stock solutions of Methotrexate and **(R)-Methotrexate-d3** in a suitable solvent mixture (e.g., Methanol with a small amount of 0.1 N NaOH to aid dissolution).
- Working Standard Solutions: Serially dilute the Methotrexate stock solution with 50:50 ACN:Water to prepare working standards for the calibration curve (e.g., ranging from 0.025 to 10 µmol/L).[\[16\]](#)
- Internal Standard (IS) Working Solution: Dilute the **(R)-Methotrexate-d3** stock solution to a fixed concentration (e.g., 0.1 µmol/L) in methanol. This solution will be used for protein

precipitation.[16]

Sample Preparation (Protein Precipitation)

- Aliquot 50 μ L of plasma sample (unknown, calibrator, or QC) into a 1.5 mL microcentrifuge tube.
- Add 250 μ L of the IS working solution in methanol to each tube.[16]
- Vortex mix for 30-60 seconds to precipitate plasma proteins.[16]
- Centrifuge at high speed (e.g., 16,000 x g) for 5 minutes to pellet the precipitated protein.[16][20]
- Transfer 50 μ L of the clear supernatant to a new tube or HPLC vial.
- Add 950 μ L of water (or initial mobile phase composition) to the supernatant.[16]
- Vortex briefly and place the vial in the autosampler for injection.

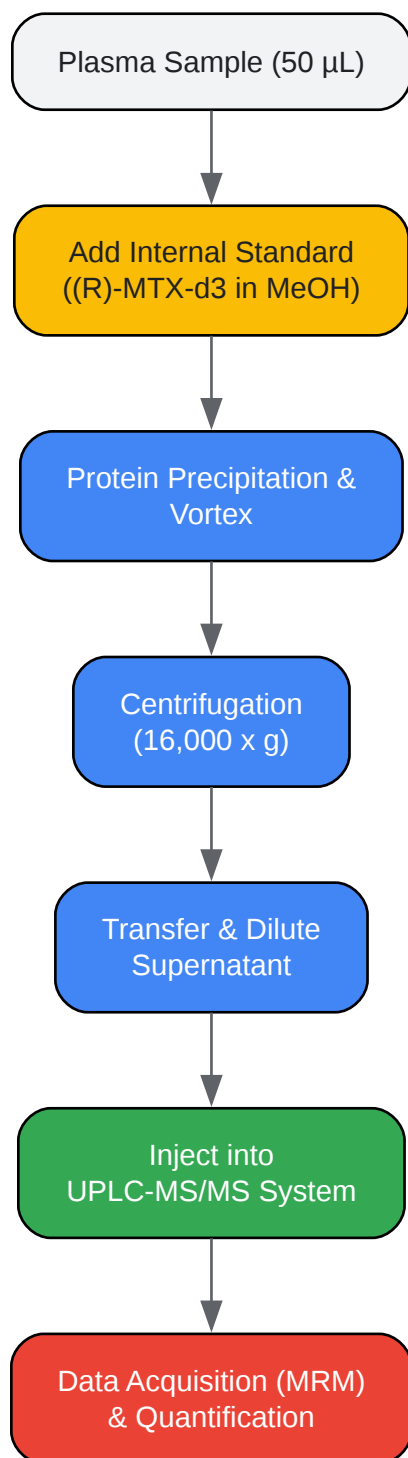
UPLC-MS/MS Conditions

Parameter	Typical Condition
LC System	Waters ACQUITY UPLC I-Class or equivalent
Column	ACQUITY UPLC HSS C18 SB (2.1 x 30 mm, 1.8 µm) or equivalent
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.4 - 0.5 mL/min
Elution	Isocratic or a rapid gradient elution
Column Temperature	40°C
Injection Volume	5 - 10 µL
MS System	Triple Quadrupole Mass Spectrometer (e.g., Waters Xevo TQD, Sciex API 3200)
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transition (MTX)	m/z 455.1 → 308.1
MRM Transition (IS)	m/z 458.1 → 311.1 (Note: exact mass may vary slightly based on source, e.g., 457.5 → 310.1)
Source Temperature	~150°C
Desolvation Temp.	~500°C

Data Analysis

- Integrate the peak areas for both the Methotrexate and **(R)-Methotrexate-d3** (IS) MRM transitions.
- Calculate the Peak Area Ratio (Analyte Area / IS Area).
- Construct a calibration curve by plotting the Peak Area Ratio against the nominal concentration of the calibrators using a weighted (e.g., $1/x^2$) linear regression.

- Determine the concentration of Methotrexate in unknown samples by interpolating their Peak Area Ratios from the calibration curve.



Bioanalytical Workflow for MTX Quantification

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General workflow for sample preparation and analysis.

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